

Essential Safety and Operational Guide for Handling 3,5-Difluoropyridine

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Compound of Interest

Compound Name: 3,5-Difluoropyridine

Cat. No.: B1298662

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for the use of **3,5-Difluoropyridine** (CAS No. 71902-33-5), a key intermediate in pharmaceutical synthesis.^[1] Adherence to these procedures is critical for ensuring laboratory safety and experimental integrity.

Physicochemical and Hazard Information

Properly understanding the properties of **3,5-Difluoropyridine** is the first step in safe handling. It is a yellow liquid with a high purity level, often exceeding 99.0%.^[1] Key quantitative data are summarized below for clear reference.

Property	Value	Source
Molecular Formula	C5H3F2N	^[1] ^[2]
Molecular Weight	115.08 g/mol	^[1] ^[2]
Appearance	Yellow Liquid	^[1]
Boiling Point	92-93°C	^[1]
Flash Point	9°C (45.0 °F)	^[1] ^[2]
Density	1.256 - 1.268 g/cm ³	^[1] ^[2]
Refractive Index	1.437 - 1.444	^[1] ^[2]

Hazard Classifications: This chemical is classified as hazardous.^{[2][3]} It is a flammable liquid and may cause skin, eye, and respiratory irritation.^{[2][3][4]} It is also considered very toxic to aquatic life.^[3]

Hazard Classification	Category
Flammable Liquids	Category 2 ^{[2][3]}
Acute Toxicity (Oral, Dermal, Inhalation)	Category 4 ^[2]
Skin Corrosion/Irritation	Category 2 ^{[2][3][4]}
Serious Eye Damage/Eye Irritation	Category 2 ^{[2][3][4]}
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system) ^{[2][3][4]}
Hazardous to the aquatic environment, long-term hazard	Chronic 1 ^[2]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment (PPE) strategy is mandatory to minimize exposure. The following table outlines the required PPE for handling **3,5-Difluoropyridine**.

Body Part	Required PPE	Specifications and Standards
Eyes/Face	Safety goggles with side-shields or a face shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[5]
Skin	Chemical-resistant gloves and long-sleeved clothing	Nitrile gloves are a suitable option.[6] Fire/flammable resistant and impervious clothing should be worn.[5]
Respiratory	Air-purifying respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.[3] [4] A type ABEK (EN14387) respirator filter is recommended.[2]
Body	Lab coat or chemical-resistant suit	A "bunny suit" or coveralls can provide head-to-toe protection. [7]

Operational Plan: Step-by-Step Handling Protocol

This section provides a procedural workflow for the safe handling of **3,5-Difluoropyridine** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are in close proximity to the workstation. [3]
- Work in a well-ventilated area, preferably within a chemical fume hood.[3][5]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][5]
- Ground and bond containers and receiving equipment to prevent static discharge.[3][5]

- Remove all sources of ignition, as the compound has a low flash point.[5] Keep away from heat, sparks, and open flames.[3]

2. Donning Personal Protective Equipment (PPE):

- Before handling, put on all required PPE as detailed in the table above.
- Ensure gloves are properly fitted and have no tears or punctures.

3. Handling and Use:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mist.[3]
- Use non-sparking tools.[3][5]
- Keep the container tightly closed when not in use.[3][5]
- Do not eat, drink, or smoke in the handling area.[5]

4. Storage:

- Store in a cool, dry, and well-ventilated place.[1][3][5]
- Keep the container tightly closed.[1][3][5]
- Store in a locked-up area.[3][5]
- Incompatible materials to avoid include strong oxidizing agents and strong acids.[3]

Emergency Procedures

In the event of an exposure or spill, follow these immediate first-aid measures:

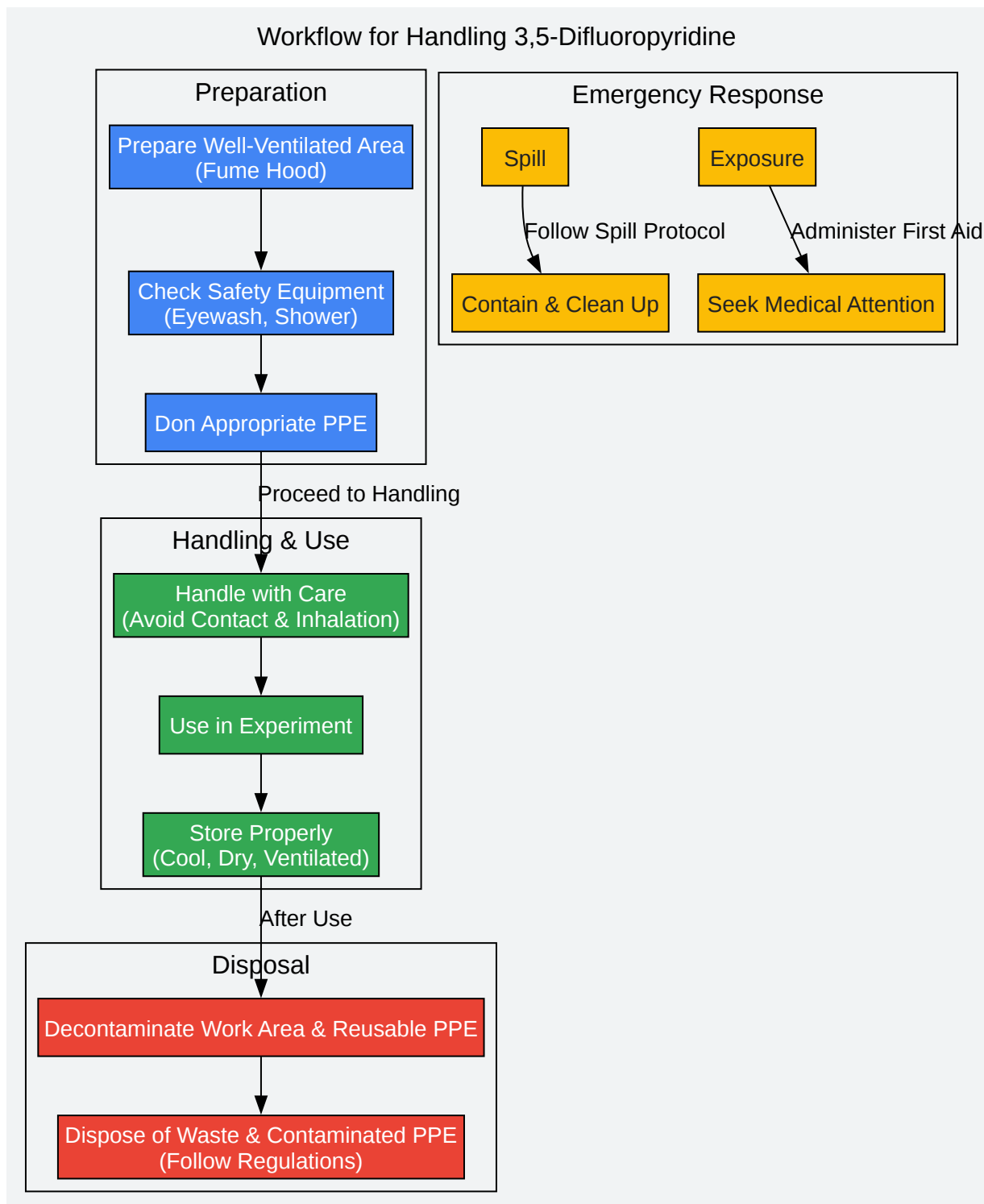
Exposure Route	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[3][4][5] If not breathing, give artificial respiration.[3] Call a poison center or doctor if you feel unwell.[3][4]
Skin Contact	Take off immediately all contaminated clothing.[5] Rinse the affected area with plenty of soap and water for at least 15 minutes.[3][4] If skin irritation persists, get medical advice/attention.[3][4]
Eye Contact	Rinse cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do.[3] Continue rinsing for at least 15 minutes.[4] If eye irritation persists, get medical advice/attention.[3][4]
Ingestion	Rinse mouth with water.[5] Do NOT induce vomiting.[3] Get medical attention if symptoms occur.[4]

Disposal Plan

Proper disposal of **3,5-Difluoropyridine** and its containers is crucial to prevent environmental contamination and ensure safety.

- Waste Chemical: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[3]
- Contaminated PPE: Used disposable PPE should be considered hazardous waste and disposed of accordingly. Reusable PPE must be thoroughly decontaminated before reuse.[8]
- Spills: In case of a spill, collect the spillage.[5] Absorb with an inert material and place in a suitable container for disposal.

Below is a logical workflow for handling **3,5-Difluoropyridine**, from preparation to disposal.



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Caption: A flowchart outlining the key steps for the safe handling of **3,5-Difluoropyridine**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling 3,5-Difluoropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1298662#personal-protective-equipment-for-handling-3-5-difluoropyridine]

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